

A Comparative Guide to the Structure-Activity Relationship of Oxo-Octadecadienoic Acid Analogs

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 15-Oxo-9(Z),12(Z)-
octadecadienoic acid

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An Objective Analysis of Bioactive Lipid Isomers as Modulators of PPAR α Signaling and Cancer Cell Proliferation

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While research on **15-oxo-9(Z),12(Z)-octadecadienoic acid** is limited, extensive investigation into its isomers, primarily 9-oxo-octadecadienoic acid (9-oxo-ODA) and 13-oxo-octadecadienoic acid (13-oxo-ODA), has revealed significant biological activities. These oxidized derivatives of linoleic acid have emerged as potent signaling molecules, demonstrating notable effects as agonists of Peroxisome Proliferator-Activated Receptor alpha (PPAR α) and as cytotoxic agents against various cancer cell lines. This guide provides a comparative analysis of the structure-activity relationships (SAR) of these key analogs, supported by experimental data, to inform researchers, scientists, and drug development professionals.

Comparative Analysis of Biological Activities

The biological efficacy of oxo-octadecadienoic acid analogs is intrinsically linked to their structural characteristics. Key determinants of activity include the position of the oxo group, the stereochemistry of the conjugated double bonds, and modifications to the carboxylic acid moiety.

Peroxisome Proliferator-Activated Receptor alpha (PPAR α) Agonist Activity

Oxo-ODAs are potent activators of PPAR α , a nuclear receptor that is a key regulator of lipid metabolism. The position of the oxo group significantly influences this activity. Studies comparing isomers have demonstrated that 13-oxo-ODA is a more potent PPAR α agonist than 9-oxo-ODA.[1][2][3][4][5] The presence of additional double bonds, as seen in the α -linolenic acid derivative 9-oxo-10(E),12(Z),15(Z)-octadecatrienoic acid (9-oxo-OTA), also leads to PPAR α activation.[6]

Compound	Structure	Target	Assay	Activity
9-oxo-10(E),12(E)-ODA	C18:2, 9-keto, 10E,12E	PPAR α	Luciferase Reporter Assay	Potent Agonist (activates at 10-20 μ M)[6]
13-oxo-9(Z),11(E)-ODA	C18:2, 13-keto, 9Z,11E	PPAR α	Luciferase Reporter Assay	More potent than 9-oxo-10(E),12(E)-ODA[1][2][3][4][6]
9-oxo-10(E),12(Z),15(Z)-OTA	C18:3, 9-keto, 10E,12Z,15Z	PPAR α	Luciferase Reporter Assay & mRNA expression	Activates PPAR α and induces target gene expression[6]

Cytotoxic Activity Against Cancer Cells

Certain isomers of 9-oxo-ODA have demonstrated significant cytotoxic effects against a range of cancer cell lines, primarily through the induction of apoptosis.[6][7][8] The conjugated ketodiene system is a reactive moiety that is believed to contribute to this cytotoxicity.[6]

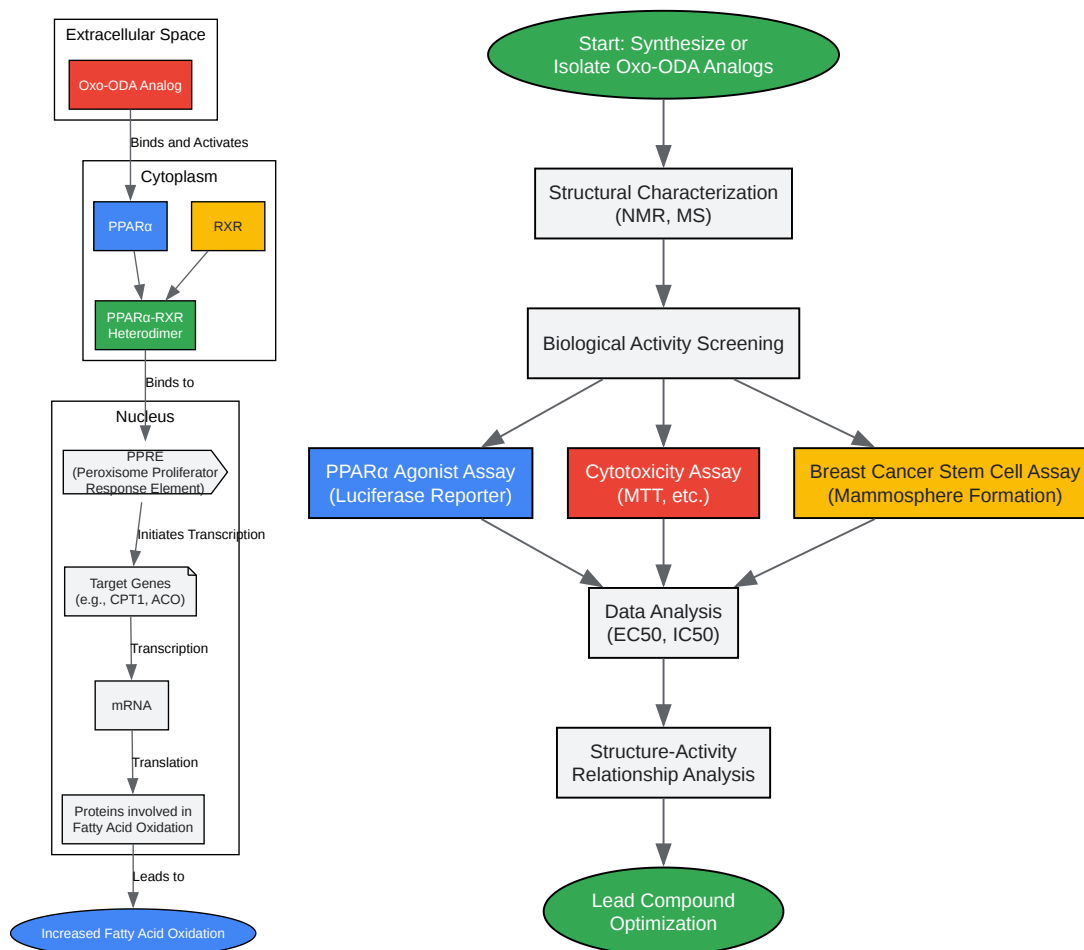
Compound	Cell Line	Assay	IC50 Value
9-oxo-(10E, 12Z)-octadecadienoic acid	HeLa (cervical cancer)	Trypan Blue Exclusion	30.532 μ M[9]
9-oxo-(10E,12E)-octadecadienoic acid	SiHa (cervical cancer)	Not specified	25-50 μ M[8][10]
9-oxo-(10E,12E)-octadecadienoic acid	Caski (cervical cancer)	Not specified	25-50 μ M[8]
9-oxo-(10E,12E)-octadecadienoic acid	HRA (human ovarian cancer)	Not specified	Pro-apoptotic[6][7]

Inhibition of Breast Cancer Stem Cell Proliferation

13-oxo-ODE has been shown to inhibit the proliferation of breast cancer cells and breast cancer stem cells (BCSCs). This activity is associated with the downregulation of c-Myc, a key transcription factor in cancer cell proliferation and survival.[11]

Compound	Cell Lines	Assay	Effect
13-Oxo-9Z,11E-octadecadienoic acid (13-Oxo-ODE)	MDA-MB-231, MCF-7	MTS Assay	Reduced cell viability[11]
13-Oxo-9Z,11E-octadecadienoic acid (13-Oxo-ODE)	MDA-MB-231, MCF-7	Mammosphere Formation Assay	Suppressed mammosphere formation[11]

Signaling Pathways and Experimental Workflows



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- To cite this document: BenchChem. [A Comparative Guide to the Structure-Activity Relationship of Oxo-Octadecadienoic Acid Analogs]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15549663/docs#a-comparative-guide-to-the-structure-activity-relationship-of-oxo-octadecadienoic-acid-analogs\]](https://www.benchchem.com/product/b15549663/docs#a-comparative-guide-to-the-structure-activity-relationship-of-oxo-octadecadienoic-acid-analogs)

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